

In-Depth Technical Guide: 2-(Di-p-tolylphosphino)benzaldehyde

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Compound of Interest

Compound Name: 2-(Di-p-tolylphosphino)benzaldehyde
CAS No.: 1202865-03-9
Cat. No.: B598235

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For Researchers, Scientists, and Drug Development Professionals

Core Summary

This technical guide provides a comprehensive overview of **2-(Di-p-tolylphosphino)benzaldehyde**, a valuable phosphine ligand in organic synthesis. With a molecular weight of 318.35 g/mol, this compound serves as a critical component in various palladium-catalyzed cross-coupling reactions, facilitating the formation of carbon-carbon and carbon-heteroatom bonds. This document details the physicochemical properties, a general synthetic approach, and its application in key catalytic transformations, supported by experimental data and procedural outlines.

Physicochemical Properties

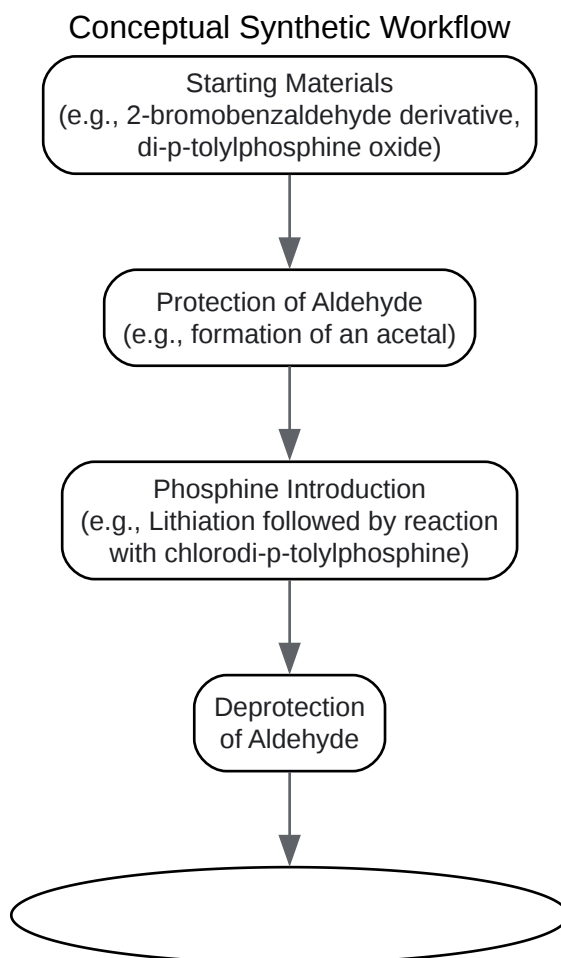
2-(Di-p-tolylphosphino)benzaldehyde is a solid powder at room temperature, characterized by the following properties:

| Property | Value | Reference |
|-------------------|------------------------------------|-----------|
| Molecular Weight | 318.35 g/mol | [1] |
| Empirical Formula | C ₂₁ H ₁₉ OP | [1] |
| Appearance | Powder | |
| Melting Point | 105-111 °C | |
| CAS Number | 1202865-03-9 | [1] |

Synthesis

While a specific detailed experimental protocol for the synthesis of **2-(Di-p-tolylphosphino)benzaldehyde** is not readily available in public literature, a general and analogous synthetic methodology for phosphine-substituted benzaldehydes involves a two-step, one-pot reduction and cross-coupling procedure. This approach utilizes a stable aluminum hemiaminal as a tetrahedral intermediate, which protects the aldehyde functionality, making it suitable for subsequent cross-coupling with organometallic reagents.

Conceptual Experimental Workflow for Synthesis:



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Caption: Conceptual workflow for the synthesis of **2-(Di-p-tolylphosphino)benzaldehyde**.

Applications in Catalysis

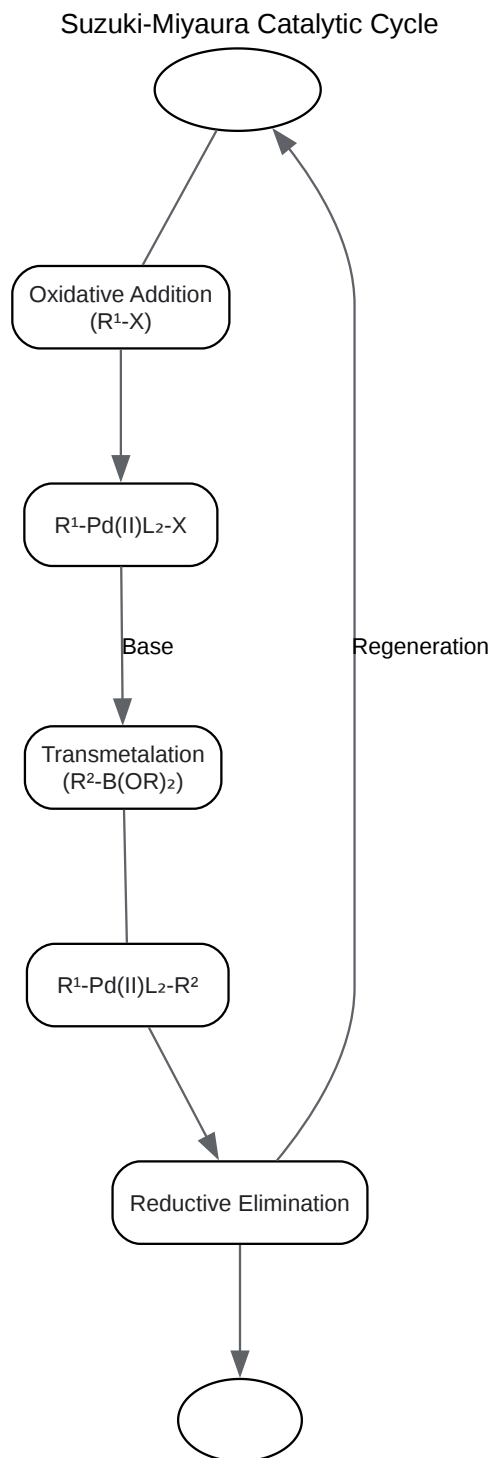
2-(Di-p-tolylphosphino)benzaldehyde is a versatile ligand employed in a variety of palladium-catalyzed cross-coupling reactions. Its utility stems from its ability to coordinate with the palladium center, influencing its catalytic activity and selectivity. Key applications include:

- Suzuki-Miyaura Coupling: Formation of carbon-carbon bonds between organoboranes and organic halides.

- Heck Coupling: Vinylation of organic halides.
- Buchwald-Hartwig Amination: Formation of carbon-nitrogen bonds.
- Sonogashira Coupling: Coupling of terminal alkynes with aryl or vinyl halides.
- Hiyama Coupling: Coupling of organosilicon compounds with organic halides.
- Negishi Coupling: Reaction of organozinc compounds with organic halides.
- Stille Coupling: Coupling of organotin compounds with organic halides.

Catalytic Cycle: Suzuki-Miyaura Coupling

The ligand plays a crucial role in the catalytic cycle of the Suzuki-Miyaura coupling by facilitating the key steps of oxidative addition, transmetalation, and reductive elimination.



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Caption: Generalized catalytic cycle for the Suzuki-Miyaura cross-coupling reaction.

Experimental Protocols and Data

While specific, detailed experimental data for reactions utilizing **2-(Di-p-tolylphosphino)benzaldehyde** are not extensively documented in readily accessible literature, the following represents a general protocol for a palladium-catalyzed cross-coupling reaction, such as the Heck coupling, which can be adapted for this ligand.

General Experimental Protocol: Heck Coupling

Materials:

- Aryl halide (1.0 mmol)
- Olefin (1.2 mmol)
- Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$, 0.02 mmol, 2 mol%)
- **2-(Di-p-tolylphosphino)benzaldehyde** (0.04 mmol, 4 mol%)
- Base (e.g., Triethylamine, 2.0 mmol)
- Solvent (e.g., DMF, 5 mL)

Procedure:

- To an oven-dried Schlenk tube under an inert atmosphere (e.g., argon or nitrogen), add the aryl halide, palladium(II) acetate, and **2-(Di-p-tolylphosphino)benzaldehyde**.
- Add the solvent, followed by the olefin and the base via syringe.
- Seal the tube and heat the reaction mixture at the appropriate temperature (typically 80-120 °C) for the specified time (usually 12-24 hours), with stirring.
- Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion, cool the reaction mixture to room temperature.

- Dilute the mixture with an organic solvent (e.g., ethyl acetate) and wash with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to obtain the desired coupled product.

Expected Quantitative Data:

The yield of cross-coupling reactions is highly dependent on the specific substrates, catalyst loading, base, solvent, and temperature. For a typical Heck reaction using a phosphine ligand, yields can range from moderate to excellent.

| Entry | Aryl Halide | Olefin | Yield (%) |
|-------|--------------------------|------------------|--------------------|
| 1 | 4-Bromoacetophenone | Styrene | Data not available |
| 2 | Iodobenzene | n-Butyl acrylate | Data not available |
| 3 | 1-Bromo-4-methoxybenzene | 4-Vinylpyridine | Data not available |

Note: The table is a template. Specific yield data for reactions using **2-(Di-p-tolylphosphino)benzaldehyde** is not currently available in the cited search results.

Conclusion

2-(Di-p-tolylphosphino)benzaldehyde is a significant phosphine ligand in the field of organic synthesis, particularly for palladium-catalyzed cross-coupling reactions. Its structural features contribute to the efficiency of these transformations. Further research documenting specific experimental conditions and quantitative outcomes will undoubtedly enhance its application in the development of novel chemical entities for the pharmaceutical and materials science industries.

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References

- 1. 2-(Di-p-tolylphosphino)benzaldehyde 97 1202865-03-9 [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
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